

# A Comparative Guide to the Quantification of 17(18)-EpETE

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## Compound of Interest

Compound Name: 17(18)-EpETE

Cat. No.: B235951

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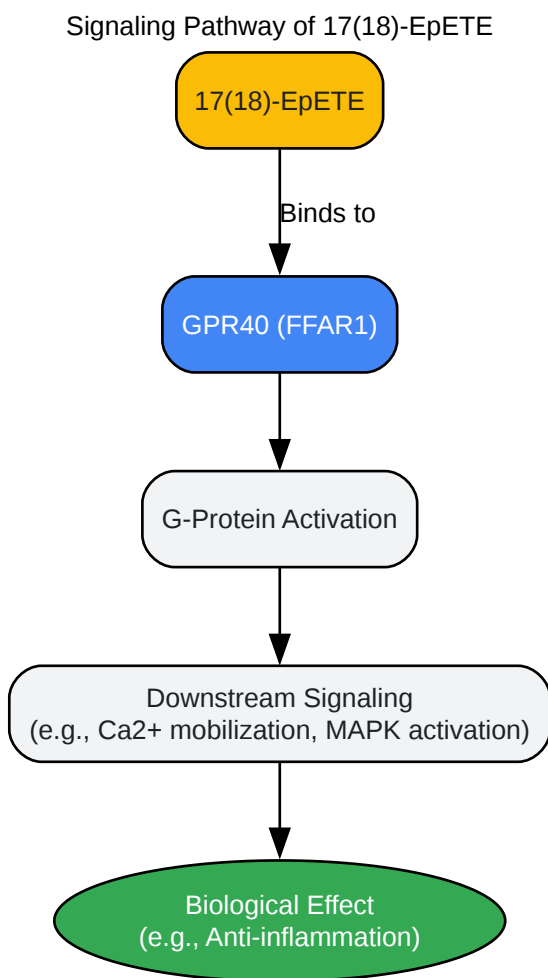
This guide provides a comprehensive comparison of analytical methods for the quantification of 17(18)-epoxyeicosatetraenoic acid (**17(18)-EpETE**), a critical lipid mediator in various physiological and pathological processes. We will delve into the performance of common analytical platforms, including Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), Gas Chromatography-Mass Spectrometry (GC-MS), and Immunoassays, supported by available experimental data.

## Introduction to 17(18)-EpETE

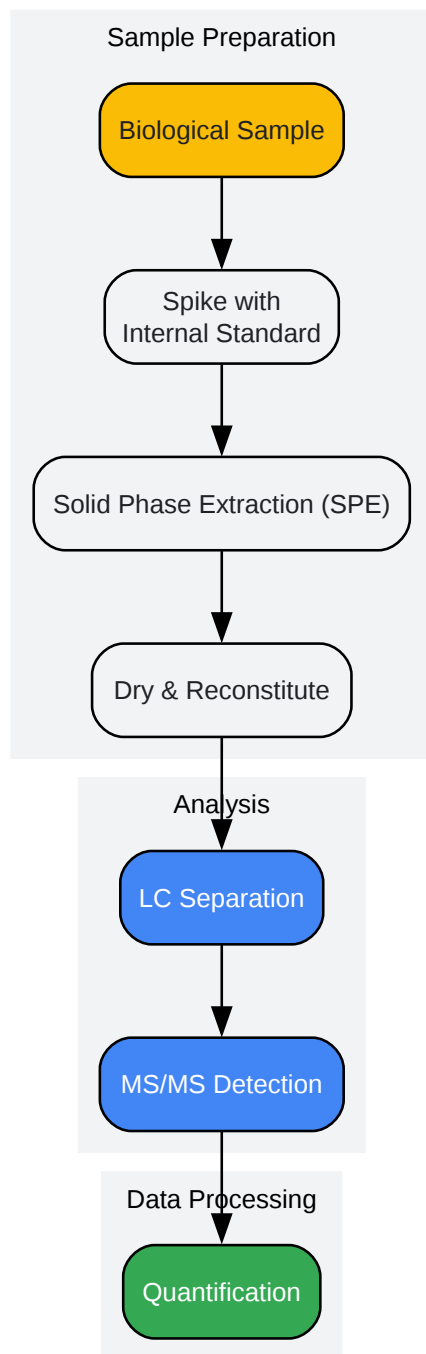
**17(18)-EpETE** is a cytochrome P450 (CYP) metabolite of the omega-3 polyunsaturated fatty acid, eicosapentaenoic acid (EPA). It has garnered significant interest in the scientific community for its potent anti-inflammatory and pro-resolving activities. Accurate quantification of **17(18)-EpETE** in biological matrices is crucial for understanding its role in health and disease and for the development of novel therapeutics.

## Signaling Pathway of 17(18)-EpETE

**17(18)-EpETE** exerts its biological effects primarily through the activation of the G-protein coupled receptor 40 (GPR40), also known as free fatty acid receptor 1 (FFAR1). This interaction initiates a signaling cascade that modulates cellular functions, including inflammation and ion channel activity.



## LC-MS/MS Workflow for 17(18)-EpETE Quantification

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